

In-Depth Technical Guide: C.I. 77605 (CAS Number 12656-85-8)

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Compound of Interest

Compound Name: C.I. Pigment Red 104

Cat. No.: B3228590

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. 77605, identified by CAS number 12656-85-8, is an inorganic pigment commonly known as Pigment Red 104 or Molybdate Orange.^{[1][2][3]} It is a solid solution of lead chromate (PbCrO_4), lead molybdate (PbMoO_4), and lead sulfate (PbSO_4).^{[1][2][4]} The precise ratio of these components can be varied to produce a range of hues from orange to red.^[1] This pigment is characterized by its bright color, high tinting strength, and strong hiding power.^{[1][2][5]}

This technical guide provides a comprehensive overview of the properties, synthesis, and quality control of C.I. 77605. It is intended for researchers and professionals who require detailed technical information on this compound. Given its composition, it is crucial to note that this substance is a confirmed carcinogen, toxic by ingestion and inhalation, and poses a significant environmental hazard.^{[6][7][8]} Therefore, all handling and disposal must be conducted with strict adherence to safety protocols.

Chemical and Physical Properties

The chemical and physical properties of C.I. 77605 are summarized in the tables below. These properties can vary depending on the specific composition and surface treatment of the pigment.

Table 1: General and Chemical Properties

Property	Value	Source(s)
Common Names	Pigment Red 104, Molybdate Orange, Chrome Vermilion	[2][4][6]
CAS Number	12656-85-8	[1][4]
C.I. Number	77605	[1][4]
EINECS Number	235-759-9	[4]
Molecular Formula	A solid solution of PbCrO_4 , PbMoO_4 , and PbSO_4	[1][4]
Appearance	Fine, dark-orange or light-red powder	[4][7]
Water Solubility	10-69.3 $\mu\text{g/L}$ at 20°C	[1][4]

Table 2: Physical and Performance Properties

Property	Value	Source(s)
Density	5.4 - 6.34 g/cm^3	[1]
Oil Absorption	15 - 40 g/100g	[1]
Particle Size	0.1 - 1.0 μm	[1]
Heat Resistance	~200 - 220°C	[4][9]
Light Fastness (1-8 scale)	7-8	[4]
Acid Resistance (1-5 scale)	2-3 (Poor to Moderate)	[4][5]
Alkali Resistance (1-5 scale)	2-3 (Poor to Moderate)	[4][5]
Water Resistance (1-5 scale)	5 (Excellent)	[5]
Solvent Resistance (1-5 scale)	5 (Excellent)	[5]

Experimental Protocols

The following sections detail generalized experimental procedures for the synthesis and surface treatment of C.I. 77605, based on information from patents and technical literature. These are representative protocols and may require optimization for specific applications.

Synthesis by Co-precipitation

The primary method for synthesizing Pigment Red 104 is through the co-precipitation of lead chromate, lead molybdate, and lead sulfate from aqueous solutions.

3.1.1 Materials and Reagents:

- Lead Nitrate ($\text{Pb}(\text{NO}_3)_2$)
- Sodium Dichromate ($\text{Na}_2\text{Cr}_2\text{O}_7 \cdot 2\text{H}_2\text{O}$)
- Sodium Molybdate (Na_2MoO_4)
- Sodium Sulfate (Na_2SO_4)
- Sodium Hydroxide (NaOH)
- Deionized Water

3.1.2 Equipment:

- Glass reaction vessel with agitation
- Separate tanks for preparing reactant solutions
- Pumps for controlled addition of solutions
- pH meter
- Filtration apparatus
- Drying oven

3.1.3 Procedure:

- **Preparation of Lead Solution:** Dissolve a stoichiometric amount of lead nitrate in deionized water in a dedicated tank. Adjust the pH to approximately 3.0-4.0.
- **Preparation of Chromate-Molybdate-Sulfate Solution:** In a separate tank, dissolve sodium dichromate, sodium molybdate, and sodium sulfate in deionized water. Adjust the pH to approximately 7.0-9.5 with sodium hydroxide to convert dichromate to chromate.
- **Precipitation:** Heat the lead solution to a controlled temperature (e.g., 20-40°C). Under vigorous agitation, simultaneously add the lead solution and the chromate-molybdate-sulfate solution to the reaction vessel. Maintain a constant pH and temperature during the precipitation process.
- **Digestion:** After the addition of reactants is complete, continue to stir the resulting pigment slurry for a period to allow for crystal growth and stabilization.
- **Filtration and Washing:** Filter the precipitated pigment from the slurry. Wash the filter cake thoroughly with deionized water to remove soluble salts.
- **Drying and Pulverization:** Dry the washed pigment in an oven at a controlled temperature (e.g., 105-120°C). The dried pigment is then pulverized to the desired particle size.

Surface Treatment

To improve properties such as lightfastness, weather resistance, and dispersibility, the pigment particles can be coated with inorganic compounds like silica and alumina.

3.2.1 Materials and Reagents:

- Pigment slurry from the synthesis step
- Sodium Silicate solution
- Sulfuric Acid
- Aluminum Sulfate solution
- Sodium Hydroxide solution

3.2.2 Procedure:

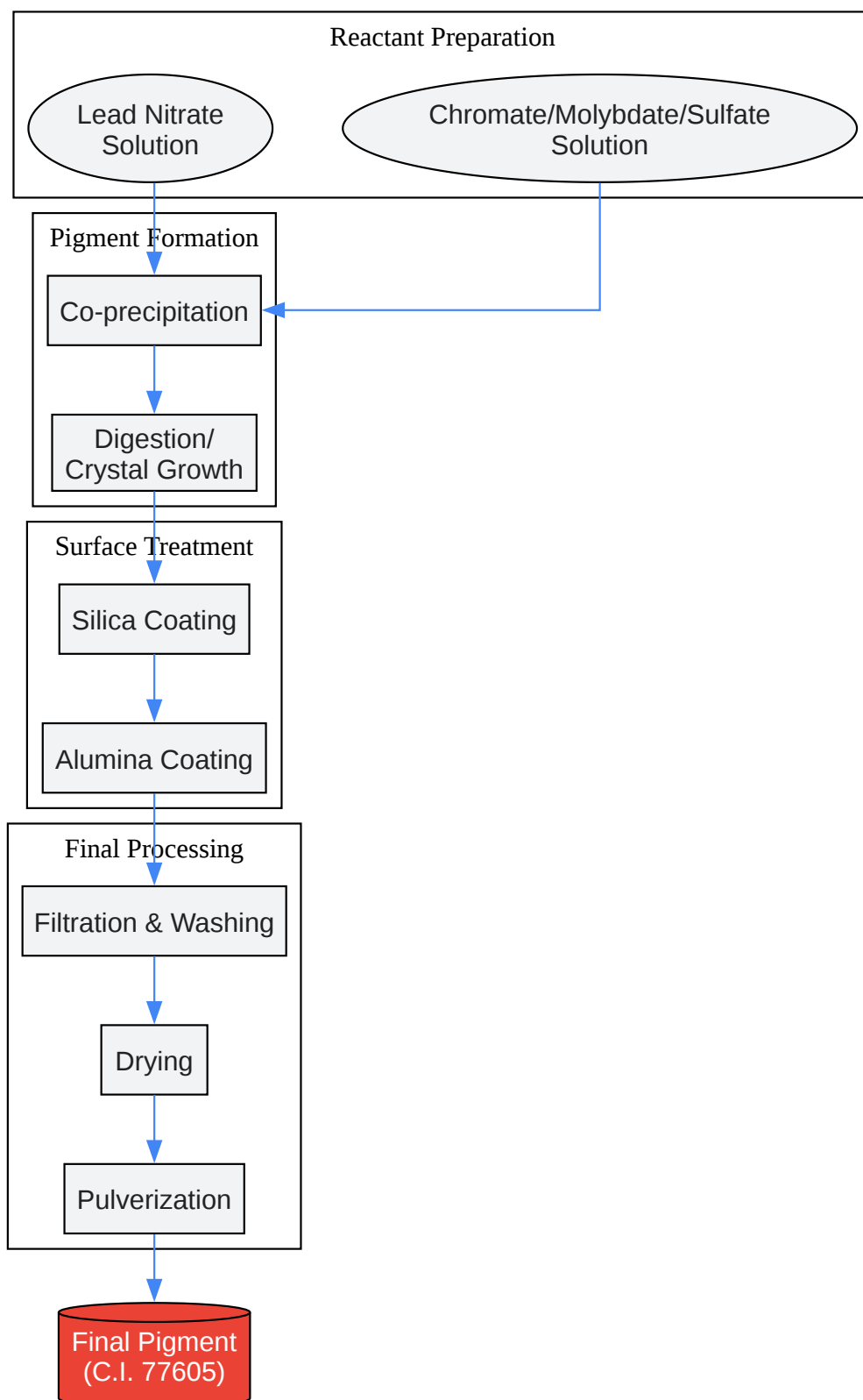
- **Silica Coating:** To the pigment slurry, add a solution of sodium silicate. While stirring, slowly add sulfuric acid to lower the pH, causing the precipitation of hydrated silica onto the pigment surface.
- **Alumina Coating:** After the silica coating, add a solution of aluminum sulfate. Then, slowly add a sodium hydroxide solution to raise the pH, leading to the precipitation of hydrated alumina on the pigment surface.
- **Final Processing:** The surface-treated pigment is then filtered, washed, dried, and pulverized as described in the synthesis protocol.

Signaling Pathways

As C.I. 77605 is an inorganic pigment primarily used for its colorant properties in industrial applications, it is not designed to interact with biological systems in a therapeutic manner. Therefore, the concept of specific biological signaling pathways, as it relates to drug development, is not applicable to this compound. The primary biological interaction of concern is its toxicity due to the presence of lead and hexavalent chromium, which are known to be carcinogenic and can cause reproductive harm.^{[6][8]}

Mandatory Visualizations

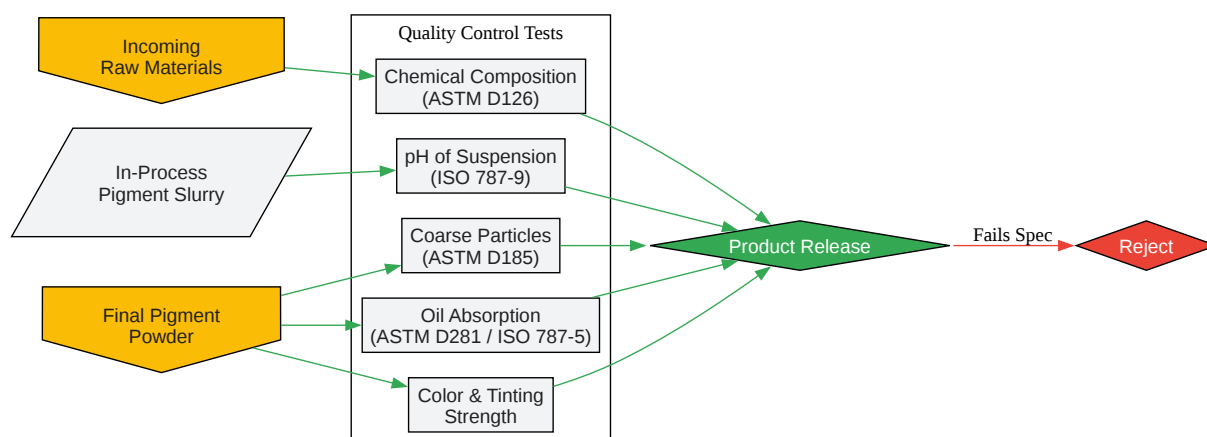
Diagram 1: Synthesis and Surface Treatment Workflow



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Caption: A flowchart illustrating the manufacturing process of C.I. 77605.

Diagram 2: Quality Control Workflow



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Caption: A workflow diagram for the quality control of C.I. 77605.

Quality Control Experimental Protocols

A summary of standard test methods for the quality control of C.I. 77605 is provided below. For complete details, refer to the specific ASTM or ISO standards.

Table 3: Quality Control Test Methodologies

Parameter	Standard	Summary of Methodology
Chemical Composition	ASTM D126-87	This standard provides procedures for the chemical analysis of pigments containing lead chromate, including the determination of lead chromate, total lead, sulfate, and molybdenum.[7][10][11]
Coarse Particles	ASTM D185-84	A known weight of the pigment is washed through a standard 45- μ m (No. 325) sieve with a suitable liquid. The residue remaining on the sieve is dried and weighed to determine the percentage of coarse particles.[1][12][13]
Oil Absorption	ASTM D281-12 / ISO 787-5	Linseed oil is gradually added to a weighed sample of the pigment, and the mixture is rubbed with a spatula until a stiff, putty-like paste is formed that does not break or crumble. The amount of oil used is then reported.[3][6][9][14]
pH of Aqueous Suspension	ISO 787-9:2019	A suspension of the pigment in deionized water (typically 5-10% by mass) is prepared and agitated. The pH of the suspension is then measured using a calibrated pH meter.[2][4][5][15]

Safety and Handling

C.I. 77605 contains lead and hexavalent chromium and is classified as a hazardous substance.

- Toxicity: Toxic by ingestion and inhalation of dust.[7]
- Carcinogenicity: Confirmed carcinogen.[7]
- Reproductive Hazard: May cause harm to the unborn child and impair fertility.[8]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[1][8]

Handling Precautions:

- Use in a well-ventilated area with appropriate engineering controls (e.g., fume hood).
- Avoid generating dust.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a respirator.
- Store in a cool, dry, well-ventilated area in tightly sealed containers.
- Dispose of waste as hazardous material in accordance with local, state, and federal regulations.

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